

# Diphenylmercury: A Technical Guide to its Properties and Safe Handling

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## Compound of Interest

Compound Name: Diphenylmercury

Cat. No.: B1670734

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This technical guide provides comprehensive information on the chemical compound **diphenylmercury**, with a primary focus on its Chemical Abstracts Service (CAS) number and critical safety information. The content is intended for professionals in research and development who may handle this or similar organomercury compounds.

## Chemical Identification

**Diphenylmercury** is an organomercury compound with the chemical formula  $(C_6H_5)_2Hg$ .<sup>[1]</sup> It exists as a white solid and is notable for its stability.<sup>[2]</sup> However, its practical applications are limited due to its high toxicity.<sup>[2]</sup>

- CAS Number: 587-85-9<sup>[1][3][4][5]</sup>
- Molecular Formula:  $C_{12}H_{10}Hg$ <sup>[3][4][5][6]</sup>
- Molecular Weight: 354.80 g/mol <sup>[1][6]</sup>
- Synonyms: Mercury, diphenyl-; Benzene, mercuriodi-<sup>[3][4]</sup>

## Safety and Hazard Information

**Diphenylmercury** is a highly toxic substance that presents significant health risks upon exposure.<sup>[2]</sup> It is fatal if swallowed, inhaled, or in contact with skin.<sup>[1][6][7]</sup> Furthermore, it may

cause damage to organs through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects.[1][6][7]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding the hazards associated with **diphenylmercury**.

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed[1][6][7]	Danger
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin[1][6][7]	Danger
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled[1][6][7]	Danger
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure[1][6][7]	Warning
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life[6][7]	Warning
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][6][7]	Warning

**Diphenylmercury** is a neurotoxin, nephrotoxin, and reproductive toxin.[6] Chronic exposure can lead to permanent central nervous system damage, fatigue, weight loss, tremors, and personality changes.[8] It can also cause immunologic glomerular disease.[8]

## Experimental Protocols: Safe Handling and Emergency Procedures

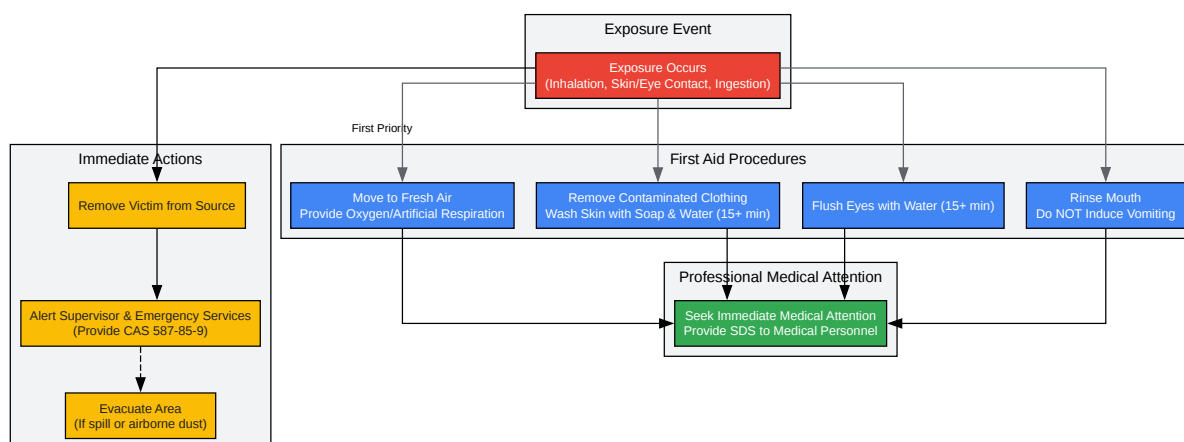
Given the high toxicity of **diphenylmercury**, strict adherence to safety protocols is mandatory. The following procedures are based on established safety data sheets and handling guidelines.

- Ventilation: All work with **diphenylmercury** must be conducted in a certified chemical fume hood with adequate exhaust ventilation to keep airborne concentrations low.[8][9][10]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[8][10]
- Gloves: Handle with chemical-impermeable gloves.[9] While nitrile or chloroprene gloves may be sufficient for some organomercury compounds, it is crucial to consult the glove manufacturer's specifications for resistance to **diphenylmercury**. [10] For high-risk operations, Silver Shield® gloves are recommended.[11] Gloves must be inspected before use.[9]
- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[9]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.[10] For tasks with a higher risk of exposure, fire/flammable resistant and impervious clothing should be worn.[9]
- Respiratory Protection: If engineering controls are insufficient, wear a full-face respirator with an appropriate cartridge for mercury vapors and organic compounds.[9][12]
- Handling: Avoid all contact with eyes, skin, and clothing.[8] Do not breathe dust, fumes, or vapors.[9][13] Wash hands and skin thoroughly after handling.[8][9] Do not eat, drink, or smoke in the work area.[9] Use non-sparking tools to prevent ignition sources.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][9] The storage area should be a locked poison room, inaccessible to unauthorized personnel.[8][12] Store away from incompatible materials and foodstuff containers.[9]
- Spills: In case of a spill, evacuate the area immediately.[9] Wearing full PPE, including respiratory protection, carefully sweep or vacuum the material into a suitable, closed container for disposal.[8] Avoid generating dust.[8] Prevent the spill from entering drains or the environment.[9]

- Waste Disposal: **Diphenylmercury** and any contaminated materials are considered hazardous waste and must be disposed of in accordance with local, regional, and national regulations.<sup>[5][12]</sup> Do not release into the environment.<sup>[9]</sup>
- Inhalation: Immediately move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.<sup>[5][8]</sup>
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.<sup>[5][8][9]</sup>
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.<sup>[5][8]</sup>
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Call a poison control center or physician immediately.<sup>[5][8][9]</sup>

## Visualized Workflow: Emergency Response for Diphenylmercury Exposure

The following diagram outlines the critical steps for an emergency response to **diphenylmercury** exposure.



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Caption: Emergency response workflow for **diphenylmercury** exposure.

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- To cite this document: BenchChem. [Diphenylmercury: A Technical Guide to its Properties and Safe Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670734#diphenylmercury-cas-number-and-safety-information>]

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